

Physical properties of 2,6-difluoro-4-pyridylboronic acid

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Compound of Interest

Compound Name: 2,6-Difluoropyridine-4-boronic acid

Cat. No.: B1585997

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An In-depth Technical Guide to the Physical Properties of 2,6-difluoro-4-pyridylboronic acid

Introduction

2,6-difluoro-4-pyridylboronic acid is a heterocyclic organoboron compound that has emerged as a valuable building block in medicinal chemistry and materials science. Its unique electronic properties, stemming from the electron-withdrawing fluorine atoms and the pyridine ring, make it a versatile reagent in synthetic chemistry, particularly in cross-coupling reactions. For researchers, drug development professionals, and synthetic chemists, a thorough understanding of its physical properties is not merely academic; it is fundamental to its effective storage, handling, and application in complex synthetic routes.

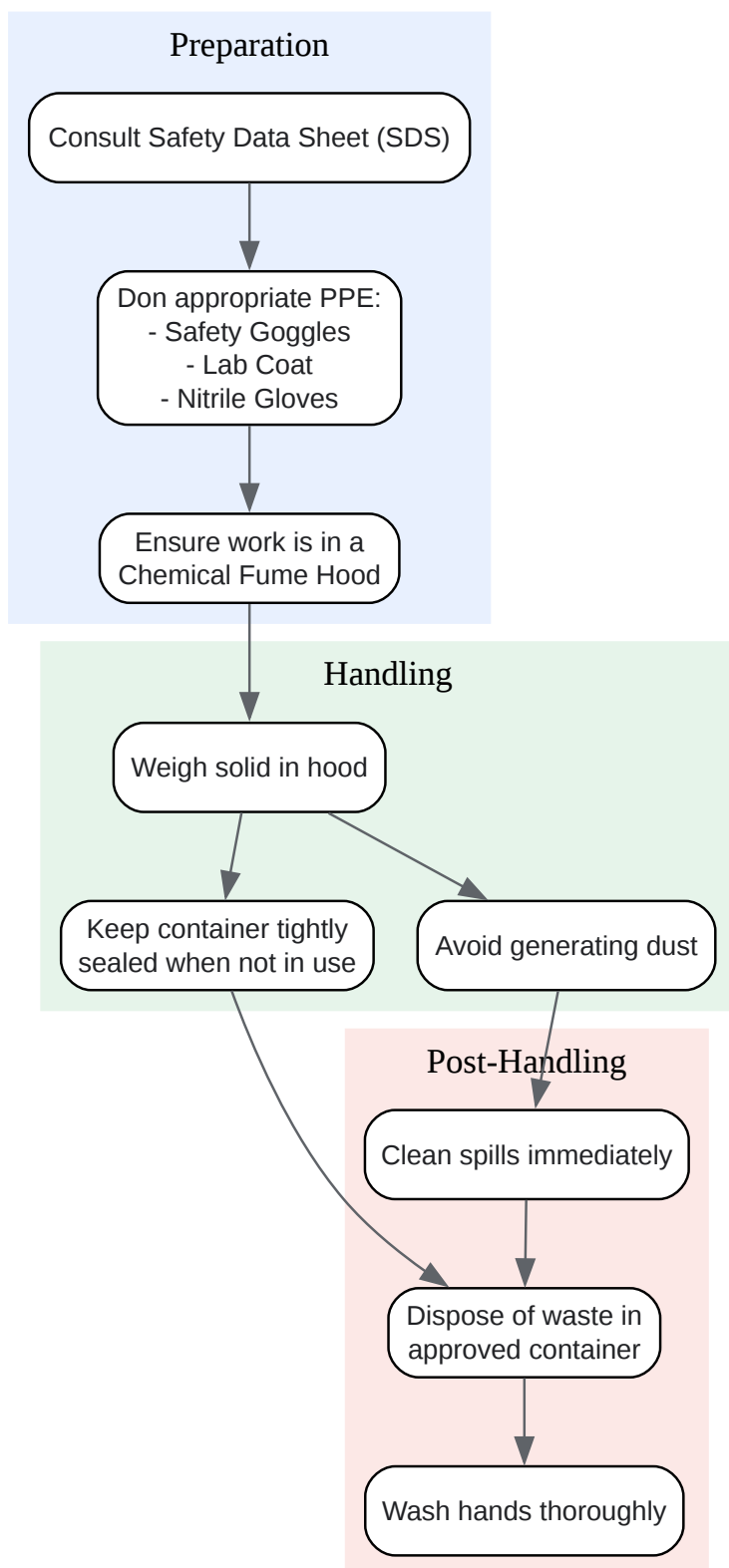
This guide provides a comprehensive overview of the core physical characteristics of 2,6-difluoro-4-pyridylboronic acid. Moving beyond a simple data sheet, we will explore the causality behind its properties, offer insights into its solid-state behavior, and provide detailed, field-proven protocols for its characterization.

Chemical Identity and Structure

The foundational step in utilizing any chemical reagent is to confirm its identity. 2,6-difluoro-4-pyridylboronic acid is identified by its unique CAS number, molecular formula, and structure.

Identifier	Value	Source(s)
IUPAC Name	(2,6-difluoropyridin-4-yl)boronic acid	[1]
CAS Number	401816-16-8	[1][2][3][4]
Molecular Formula	C ₅ H ₄ BF ₂ NO ₂	[1][4][5]
Formula Weight	158.90 g/mol	[1][4]
Synonyms	(2,6-difluoropyridin-4-yl)boronic acid; B-(2,6-Difluoro-pyridin-4-yl)boronic acid	[3][4]

The structure features a pyridine ring substituted with a boronic acid group at the 4-position and fluorine atoms at the 2- and 6-positions. The fluorine atoms significantly influence the acidity of the boronic acid and the reactivity of the molecule.



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